

Xeruborbactam disodium solubility and solution preparation protocol

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Compound of Interest

Compound Name: (1R,2S)-Xeruborbactam disodium

Cat. No.: B10854609

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Application Notes and Protocols for Xeruborbactam Disodium

Audience: Researchers, scientists, and drug development professionals.

Introduction

Xeruborbactam disodium (formerly QPX7728) is a potent, ultra-broad-spectrum, cyclic boronic acid beta-lactamase inhibitor.[1][2][3] It is effective against a wide range of serine and metallo-beta-lactamases, which are enzymes produced by bacteria that confer resistance to beta-lactam antibiotics.[1][2][3] Xeruborbactam's ability to inhibit these enzymes restores the efficacy of various beta-lactam antibiotics against multidrug-resistant Gram-negative bacteria, such as carbapenem-resistant Enterobacterales (CRE) and *Acinetobacter baumannii*. [1][4] In addition to its primary role as a beta-lactamase inhibitor, Xeruborbactam also exhibits modest direct antibacterial activity by targeting penicillin-binding proteins (PBPs) involved in bacterial cell wall synthesis.[1][5][6]

These application notes provide essential information on the solubility of Xeruborbactam disodium and a detailed protocol for the preparation of its solutions for research and development applications.

Chemical and Physical Properties

- Chemical Formula: $C_{10}H_8BFNa_2O_5$ [2]

- Molecular Weight: 283.96 g/mol [7]
- Appearance: Off-white to yellow solid[2]
- CAS Number: 2170848-99-2[2]

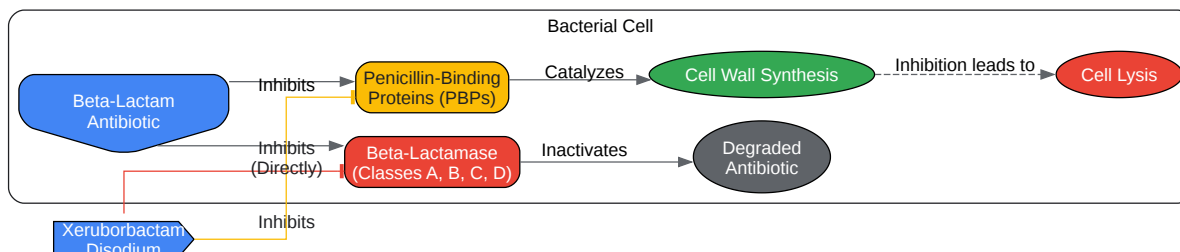
Solubility Data

The solubility of Xeruborbactam disodium in commonly used laboratory solvents is summarized in the table below. It is important to note that for certain solvents, sonication may be required to achieve complete dissolution.[2] The use of fresh, anhydrous solvents is recommended for optimal results, as the hygroscopic nature of some solvents like DMSO can affect solubility.[2]

Solvent	Concentration (mM)	Concentration (mg/mL)	Notes
Water	270.00 mM	76.67 mg/mL	Sonication may be required to aid dissolution.[2]
DMSO	352.16 mM	~100 mg/mL	Sonication may be required. Use newly opened, anhydrous DMSO.[2]

Mechanism of Action

Xeruborbactam functions through a dual mechanism. Primarily, it acts as a potent inhibitor of a broad spectrum of beta-lactamase enzymes, including class A, C, D (serine β -lactamases) and class B (metallo- β -lactamases).[8][9] By binding to these enzymes, it prevents the degradation of beta-lactam antibiotics, thereby restoring their antibacterial activity. Secondly, Xeruborbactam possesses intrinsic antibacterial properties by binding to penicillin-binding proteins (PBPs), which are essential for the synthesis of the bacterial cell wall.[5][6] This dual action makes it a promising candidate for combating antibiotic resistance.



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Caption: Dual mechanism of Xeruborbactam action.

Protocol for Solution Preparation

This protocol provides a step-by-step guide for the preparation of a stock solution of Xeruborbactam disodium. It is recommended to prepare fresh solutions for each experiment.^[2]

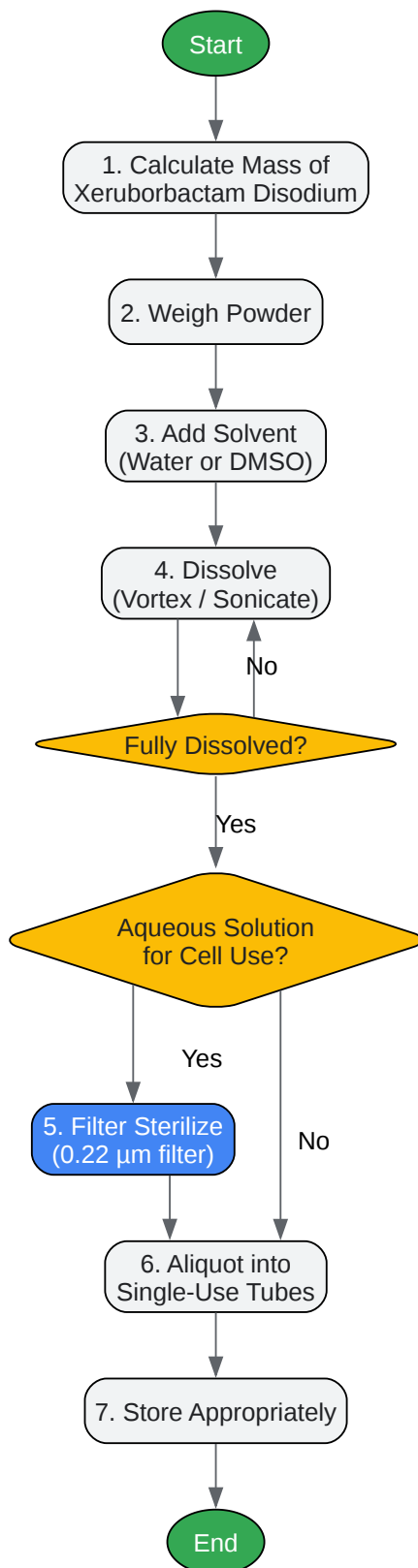
Materials:

- Xeruborbactam disodium solid
- Sterile, high-purity solvent (e.g., Water for Injection, anhydrous DMSO)
- Sterile conical tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Bath sonicator
- Sterile 0.22 μm syringe filters

Procedure:

- Determine Required Mass: Calculate the mass of Xeruborbactam disodium needed to achieve the desired concentration and volume.
 - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (283.96 g/mol)} / 1000$
- Weighing: Accurately weigh the calculated amount of Xeruborbactam disodium powder in a sterile container (e.g., a conical tube or vial).
- Solvent Addition: Add the appropriate volume of the chosen solvent (e.g., water or DMSO) to the powder.
- Dissolution:
 - Vortex the mixture vigorously for 1-2 minutes.
 - If the solid is not fully dissolved, place the container in a bath sonicator.^[2] Sonicate in short bursts of 5-10 minutes, allowing the solution to cool to room temperature between bursts to prevent degradation.
 - Visually inspect the solution to ensure no particulate matter remains.
- Sterilization (for aqueous solutions): If a sterile aqueous solution is required for biological applications, it must be filter-sterilized.^[2]
 - Draw the solution into a sterile syringe.
 - Attach a sterile 0.22 μm syringe filter to the syringe.
 - Dispense the solution through the filter into a new sterile container.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

- Label each aliquot clearly with the compound name, concentration, date, and solvent.



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Caption: Workflow for Xeruborbactam disodium solution preparation.

Storage and Stability

Proper storage is crucial to maintain the integrity of Xeruborbactam disodium in both solid and solution forms.

- Solid Form: Store at 0 - 4°C for the short term (days to weeks) or at -20°C for the long term (months to years). Keep the container tightly sealed and protected from light.
- Stock Solutions:
 - Store at -80°C for up to 6 months.[\[2\]](#)
 - Store at -20°C for up to 1 month.[\[2\]](#)
 - Solutions should be stored in sealed containers, protected from moisture and light.[\[2\]](#)
Avoid multiple freeze-thaw cycles by preparing single-use aliquots.

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